

Introduction: Understanding 2,3-Dimethylpyridine (2,3-Lutidine)

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Compound of Interest

Compound Name: 2,3-Lutidine

CAS No.: 583-61-9

Cat. No.: B1584814

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2,3-Dimethylpyridine, commonly known in the field as **2,3-lutidine**, is a heterocyclic aromatic organic compound with the chemical formula $(\text{CH}_3)_2\text{C}_5\text{H}_3\text{N}$.^[1] As a substituted pyridine, it belongs to a class of compounds that are not only foundational in organic synthesis but are also integral scaffolds in numerous pharmaceuticals, agrochemicals, and materials.^{[2][3]} The pyridine ring is a common motif in FDA-approved drugs, making the study of its derivatives critically important for drug development professionals.^[3]

This guide provides an in-depth exploration of the core physical and chemical properties of 2,3-dimethylpyridine. Moving beyond a simple datasheet, we will delve into the causal relationships between its molecular structure and its macroscopic properties. For the research scientist, understanding these fundamentals is paramount for predicting reactivity, designing synthetic routes, establishing purification protocols, and developing new molecular entities. We will examine key physicochemical parameters, provide validated experimental protocols for their determination, and interpret the compound's spectral signature.

Molecular Structure and Its Implications

The foundation of 2,3-dimethylpyridine's properties lies in its architecture: a benzene ring where one methine group is replaced by a nitrogen atom, and with two methyl groups substituted at the C2 and C3 positions.

- **Aromaticity and Electron Density:** The pyridine ring is aromatic, conferring significant thermodynamic stability. However, the electronegative nitrogen atom polarizes the ring, reducing electron density, particularly at the ortho (C2, C6) and para (C4) positions relative to the nitrogen.^[4] This makes the ring less susceptible to electrophilic substitution compared to benzene.^[4]
- **The Nitrogen Lone Pair:** The nitrogen's lone pair of electrons resides in an sp^2 orbital, projecting outwards from the ring and is not part of the aromatic π -system.^[4] This localization of the lone pair is the source of pyridine's basicity and its ability to act as a Lewis base or ligand in coordination chemistry.^[4]
- **Steric Hindrance:** The presence of two adjacent (ortho) methyl groups at the C2 and C3 positions introduces significant steric bulk around the nitrogen atom and one side of the ring. This steric hindrance can influence its nucleophilicity and how it interacts with other molecules, a critical consideration in reaction kinetics and drug-receptor binding. For instance, in the related compound 2,6-lutidine, the two methyl groups flanking the nitrogen render it a useful non-nucleophilic base in organic synthesis.^[1]

Core Physicochemical Properties

The following table summarizes the key physical properties of 2,3-dimethylpyridine, compiled from various authoritative sources. These parameters are fundamental for laboratory handling, reaction setup, and purification processes.

Property	Value	Source(s)
CAS Number	583-61-9	[5][6]
Molecular Formula	C ₇ H ₉ N	[6][7]
Molecular Weight	107.15 g/mol	[7][8]
Appearance	Colorless to light yellow liquid	[2][9]
Odor	Pungent, characteristic aromatic odor	[2]
Density	0.945 g/mL at 25 °C	[5]
Boiling Point	162-163 °C (at 760 mmHg)	[5]
Melting Point	-15 °C (Note: Reported values vary significantly, from -15 °C to -64.3 °C)	[2][5][9]
Flash Point	50 °C (122 °F)	[9]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and ether.	[2]
Refractive Index (n ²⁰ /D)	1.508	[5]
Vapor Pressure	3.065 mmHg at 25 °C (estimated)	[9]

Experimental Determination of Key Properties

Accurate determination of physical properties is the cornerstone of chemical characterization. Here, we provide self-validating, step-by-step protocols for measuring two critical parameters: boiling point and refractive index.

Protocol: Micro Boiling Point Determination

This method is ideal for determining the boiling point with a small sample volume, a common scenario in research and development. The principle relies on the definition of boiling point: the

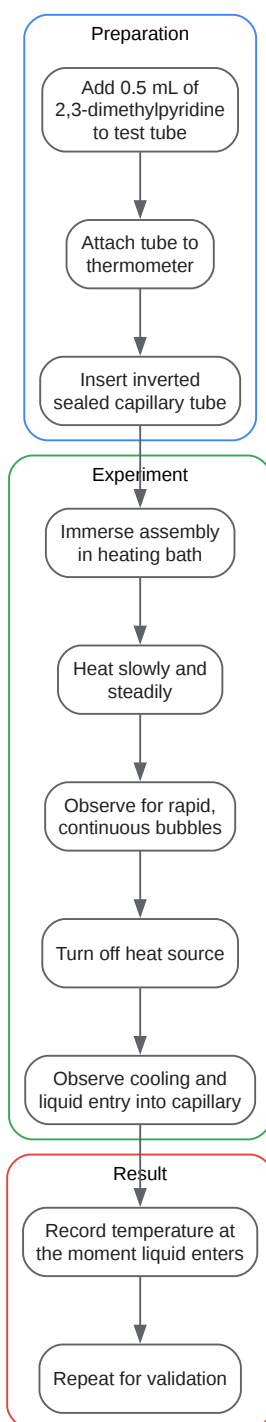
temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[7]^[10]

Methodology Rationale: We use an inverted capillary tube to trap vapor. As the sample is heated, the trapped air and vapor expand, escaping as bubbles. When the external pressure equals the vapor pressure, a steady stream of bubbles emerges. Upon cooling, the exact point where the liquid is drawn back into the capillary marks the temperature where the internal vapor pressure is equal to the external atmospheric pressure—the boiling point.^[10]

Step-by-Step Protocol:

- **Apparatus Assembly:** Secure a small test tube (e.g., 10x75 mm) containing 0.5 mL of 2,3-dimethylpyridine to a thermometer using a rubber band or wire. The bottom of the test tube should align with the thermometer's bulb.
- **Capillary Insertion:** Place a small capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.
- **Heating Bath:** Immerse the assembly into a heating bath (e.g., a Thiele tube or a beaker filled with mineral oil) to ensure uniform heat distribution.^[11] The heating bath should be heated slowly and steadily, for instance, on a hot plate with stirring.
- **Observation (Heating):** As the temperature rises, air will be expelled from the capillary tube. As the liquid approaches its boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[11]
- **Observation (Cooling):** Once a steady stream of bubbles is observed, turn off the heat source and allow the apparatus to cool slowly while monitoring the capillary.
- **Boiling Point Reading:** The stream of bubbles will slow and eventually stop. The precise temperature at which the liquid begins to enter the capillary tube is the boiling point.^[11] Record this temperature.
- **Validation:** For authoritative results, repeat the determination 2-3 times. The readings should be within a narrow range (e.g., ± 0.5 °C).

Below is a visualization of the experimental workflow for determining the boiling point.



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Sources

- [1. 2,6-Lutidine - Wikipedia \[en.wikipedia.org\]](#)
- [2. scribd.com \[scribd.com\]](#)
- [3. Rhodium catalysed C-3/5 methylation of pyridines using temporary dearomatisation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Pyridine - Wikipedia \[en.wikipedia.org\]](#)
- [5. Operating Instructions for Abbé Refractometers | Chem Lab \[chemlab.truman.edu\]](#)
- [6. cdn.juniata.edu \[cdn.juniata.edu\]](#)
- [7. vijaynazare.weebly.com \[vijaynazare.weebly.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. bldeapharmacy.ac.in \[bldeapharmacy.ac.in\]](#)
- [10. uomus.edu.iq \[uomus.edu.iq\]](#)
- [11. chymist.com \[chymist.com\]](#)
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